

# Navigating Oregon's Laboratory Waste Disposal: A Guide for Researchers

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For researchers, scientists, and drug development professionals in Oregon, adherence to proper laboratory waste disposal procedures is paramount for ensuring safety, environmental protection, and regulatory compliance. This guide provides essential, step-by-step guidance on the operational and disposal plans for various types of laboratory waste, in accordance with regulations set by the Oregon Department of Environmental Quality (DEQ) and the Oregon Health Authority (OHA).

## Determining Your Generator Status

The first crucial step in managing laboratory waste is to determine your facility's hazardous waste generator status. This status, which dictates the specific regulations you must follow, is based on the amount of hazardous waste generated per calendar month.<sup>[1][2][3]</sup>

Generator Category	Non-Acute Hazardous Waste Generation Rate (per month)	Acute Hazardous Waste Generation Rate (per month)	On-site Accumulation Limit
Large Quantity Generator (LQG)	≥ 2,200 pounds (1,000 kg)	> 2.2 pounds (1 kg)	No time limit, but subject to specific storage requirements
Small Quantity Generator (SQG)	> 220 pounds (100 kg) and < 2,200 pounds (1,000 kg)	≤ 2.2 pounds (1 kg)	≤ 180 days (or 270 days if the nearest treatment, storage, disposal, or recycling facility is more than 200 miles away)[2]
Very Small Quantity Generator (VSQG)	≤ 220 pounds (100 kg)	≤ 2.2 pounds (1 kg)	≤ 2,200 pounds (1,000 kg)[1][4]

## Hazardous Waste Identification and Segregation

Proper identification and segregation of hazardous waste at the point of generation are critical to prevent dangerous reactions and ensure appropriate disposal.

### Waste Characterization Protocol:

- Initial Assessment: Determine if the material is a solid waste.
- Listed Waste Check: Ascertain if the waste is specifically listed as hazardous by the EPA (F, K, P, or U-listed wastes) or as an Oregon-only hazardous waste.[5] P-listed wastes are considered acute hazardous wastes, and accumulating more than 2.2 pounds of P-listed waste will classify a laboratory as a Large Quantity Generator.[5]
- Characteristic Waste Evaluation: If not a listed waste, determine if it exhibits any of the four hazardous characteristics:
  - Ignitability: Flashpoint less than 140°F (60°C).

- Corrosivity: pH less than or equal to 2 or greater than or equal to 12.5.
- Reactivity: Unstable, undergoes rapid or violent chemical reaction.
- Toxicity: Contains contaminants at concentrations equal to or greater than regulatory levels.
- Oregon-Specific Wastes: Be aware of wastes that are unique to Oregon's regulations, such as certain pesticide residues.<sup>[5]</sup>

Figure 1. Hazardous Waste Determination Workflow

## Chemical Waste Disposal Procedures

Once identified as hazardous, chemical waste must be managed according to specific protocols for accumulation, labeling, and disposal.

### Chemical Waste Accumulation and Labeling Protocol:

- Container Selection: Use a container that is compatible with the waste being stored. The container must be in good condition with a secure, leak-proof lid. Do not use metal containers for acidic or basic waste.
- Labeling: All hazardous waste containers must be labeled with a hazardous waste tag as soon as waste is first added. The label must include:
  - The words "Hazardous Waste."
  - The full chemical names of all constituents (no abbreviations) and their approximate percentages. The percentages should add up to 100%.
  - The specific hazard(s) of the waste (e.g., ignitable, corrosive, reactive, toxic).
  - The name and contact information of the responsible party.
  - The date accumulation began (the date the first drop of waste was added to the container).

- **Storage:** Store hazardous waste containers in a designated satellite accumulation area at or near the point of generation. The storage area should be secure and have secondary containment to hold the entire contents of the largest container in case of a leak.
- **Full Containers:** Do not overfill containers; fill to no more than 80% capacity to allow for expansion.
- **Requesting Pickup:** Once a container is full or the accumulation time limit is approaching, request a waste pickup from your institution's Environmental Health and Safety (EHS) department.

Figure 2. Chemical Waste Disposal Workflow

## Biological and Infectious Waste Disposal

The Oregon Health Authority (OHA) regulates the management of infectious waste, which is categorized as pathological waste, biological waste, cultures and stocks, and sharps.<sup>[6]</sup>

### Infectious Waste Segregation and Disposal Protocol:

- **Segregation:** Infectious waste must be segregated from other waste streams at the point of generation.<sup>[7]</sup>
- **Containment:**
  - **Non-sharps:** Place in disposable red plastic bags or containers that are impervious to moisture and strong enough to prevent tearing.<sup>[7]</sup> These bags must be placed in a rigid, leak-proof, and labeled secondary container with a tight-fitting lid.<sup>[7]</sup> The secondary container should be labeled with the international biohazard symbol and the words "Biomedical Waste".<sup>[7]</sup>
  - **Sharps:** All sharps must be placed in a leak-proof, rigid, puncture-resistant red container that is taped closed or tightly lidded.<sup>[7]</sup> These containers must also be clearly identified as containing infectious waste.
- **Storage:**

- Untreated infectious waste must be refrigerated if stored for more than 24 hours and disposed of within 7 days.[8]
- Storage areas must be secured to prevent unauthorized access and marked with warning signs.[7]
- Treatment and Disposal:
  - Pathological waste (e.g., human tissues, organs) must be incinerated.[8]
  - Biological waste (e.g., blood-saturated materials) must be incinerated, autoclaved, or treated by an OHA-approved method.[6][8]
  - Cultures and stocks must be incinerated or sterilized.[8]
  - Sharps must be incinerated, autoclaved, or treated by another OHA-approved method before landfill disposal in a segregated area.[6][8]
  - Liquid biological waste may be discharged into a sewage system that provides secondary treatment.[6][8]

## Universal Waste

Universal waste is a category of hazardous waste that has less stringent regulatory requirements. In Oregon, this includes:[9][10]

- Batteries (rechargeable)
- Pesticides
- Mercury-containing equipment (e.g., thermostats)
- Lamps (e.g., fluorescent bulbs)
- Aerosol cans

## Universal Waste Handling Protocol:

- **Collection:** Collect universal waste in designated, structurally sound containers that are protected from damage.
- **Labeling:** Label containers with the words "Universal Waste" and the type of waste (e.g., "Universal Waste - Batteries"). The date accumulation begins must also be on the label.
- **Storage:** Universal waste can be accumulated for up to one year.
- **Disposal:** Contact your institution's EHS for pickup and proper disposal through a certified universal waste handler.

## Empty Containers

Containers that held hazardous materials must be properly managed. To be considered "empty" and disposable in the regular trash, a container must be triple-rinsed.[5] The rinsate may need to be managed as hazardous waste. Containers that held P-listed chemicals have more stringent emptying requirements.[5] All labels must be defaced or removed before disposal.

## Spills and Emergencies

In the event of a chemical spill, your laboratory should have a spill response plan. For small, manageable spills, trained personnel with appropriate personal protective equipment (PPE) and spill kits can handle the cleanup. For large or highly hazardous spills, evacuate the area, notify others, and contact your institution's EHS and emergency services.

By adhering to these procedures, Oregon's research and development community can maintain a safe working environment, protect the state's natural resources, and ensure compliance with all applicable regulations. For specific questions or in case of uncertainty, always consult your institution's Environmental Health and Safety department.

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